

Thiophanate-Methyl proper disposal procedures

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Compound of Interest

Compound Name: **Thiophanate-Methyl**

Cat. No.: **B132596**

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Proper disposal of **Thiophanate-Methyl** is critical for ensuring laboratory safety, protecting human health, and preventing environmental contamination. As a substance suspected of causing genetic defects and being very toxic to aquatic life with long-lasting effects, all handling and disposal procedures must be conducted with strict adherence to safety protocols and regulatory requirements[1]. Improper disposal of this pesticide is a violation of Federal Law[2][3][4].

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals, outlining the necessary steps for the safe and compliant disposal of **Thiophanate-Methyl** waste.

Immediate Safety and Logistical Information

Before handling **Thiophanate-Methyl** for any purpose, including disposal, it is imperative to have a clear plan and the necessary safety equipment.

- Hazard Classification: **Thiophanate-Methyl** is considered a hazardous substance[5]. When discarded as a commercial chemical product or residue, it is classified by the EPA with waste number U409[4][5][6].
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-impermeable gloves, safety goggles or other eye protection, and protective clothing[1][7]. In situations where dust or aerosols may be generated, respiratory protection is necessary[7].
- Ventilation: Always handle **Thiophanate-Methyl** in a well-ventilated area or under a chemical fume hood[1].

- **Avoid Contamination:** Do not contaminate water, food, or feed during storage or disposal [1][2][8]. It is strictly forbidden to discharge **Thiophanate-Methyl** waste into sewer systems or apply it directly to water bodies [1][3][9].
- **Regulatory Consultation:** If disposal instructions are unclear, contact your institution's Environmental Health and Safety (EHS) department, your State Pesticide or Environmental Control Agency, or the local EPA Regional Office for guidance [2][3][4][6].

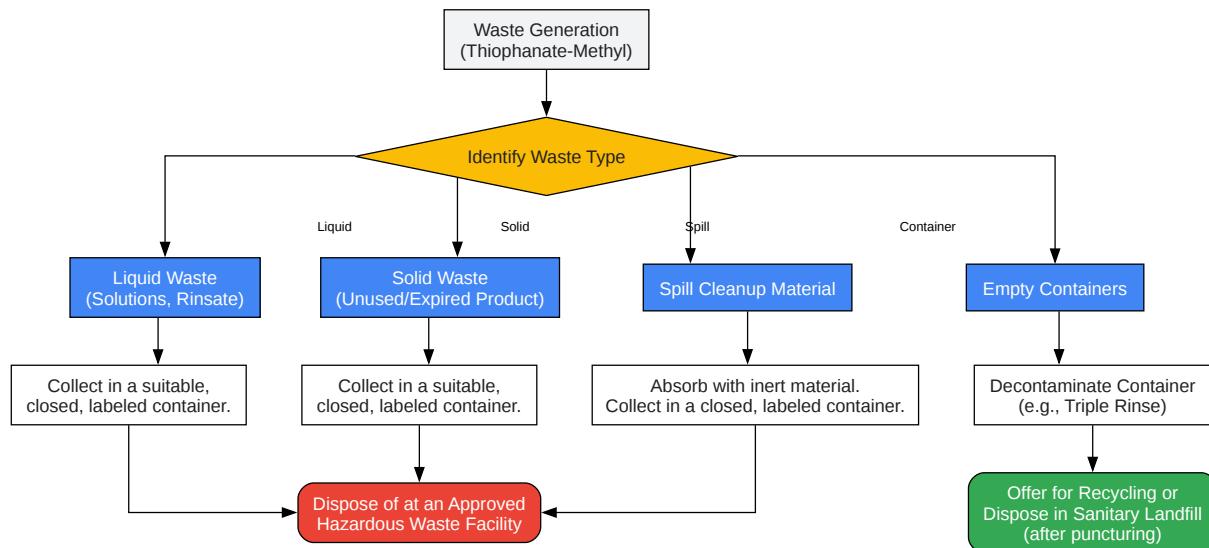
Key Data for Disposal and Handling

The following table summarizes essential quantitative data regarding **Thiophanate-Methyl**'s toxicity and regulatory classifications.

Data Point	Value	Source(s)
Acute Toxicity		
Oral LD50 (rat)	>5,000 - 7,500 mg/kg	[10][11]
Dermal LD50 (rat)	>5,000 mg/kg	[10]
Inhalation LC50 (rat, 4-hr)	<2.04 mg/L	[10]
Aquatic Toxicity		
LC50 (Rainbow Trout, 96-hr)	7.8 - 8.3 ppm	[3][8][11]
EC50 (Daphnia magna, 48-hr)	4.7 mg/L	[7]
Regulatory Information		
EPA Hazardous Waste Number	U409	[4][5][6][12]
CERCLA Reportable Quantity (RQ)	10 pounds	[6][8][12]
UN Number (Transport)	3077	[3][4][11]
Transport Hazard Class	9 (Miscellaneous dangerous substances and articles)	[3][4][11]
Packing Group	III	[3][4][11]

Disposal Workflow

The logical flow for determining the proper disposal procedure for various types of **Thiophanate-Methyl** waste is outlined below.



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Caption: Workflow for **Thiophanate-Methyl** Waste Disposal.

Experimental Protocol: Disposal of Contaminated Labware and Aqueous Solutions

This protocol provides a step-by-step methodology for a common laboratory scenario requiring the disposal of **Thiophanate-Methyl** waste.

Objective: To safely collect and dispose of **Thiophanate-Methyl** contaminated materials (e.g., pipette tips, glassware) and dilute aqueous solutions from a laboratory experiment.

Materials:

- Designated hazardous waste container (leak-proof, with a secure lid, appropriately labeled for **Thiophanate-Methyl** waste).
- Personal Protective Equipment (PPE): safety goggles, lab coat, chemical-resistant gloves.
- Inert absorbent material (e.g., vermiculite, sand) for spill management.
- pH paper (if neutralization is required by institutional protocols).

Procedure:

- Preparation and PPE:
 - Designate a specific area within a chemical fume hood for waste collection.
 - Don all required PPE (goggles, gloves, lab coat) before handling any waste.[\[1\]](#)
 - Ensure the hazardous waste container is properly labeled with "Hazardous Waste," "**Thiophanate-Methyl**," and other information required by your institution.
- Collection of Solid Waste:
 - Carefully place all contaminated disposable solid items, such as pipette tips, contaminated gloves, and absorbent paper, directly into the designated hazardous waste container.
 - Avoid creating dust when handling solid forms of the chemical or contaminated items.[\[1\]](#)[\[3\]](#)
- Collection of Liquid Waste:

- Pour all aqueous solutions containing **Thiophanate-Methyl** directly into the designated liquid hazardous waste container. Do not mix with other waste streams unless permitted by your EHS department.
- For rinsing non-disposable labware (e.g., beakers, flasks), perform a "triple rinse".[\[4\]](#)[\[8\]](#)[\[9\]](#)
- First Rinse: Rinse the glassware with a small amount of appropriate solvent (as determined by your protocol, often water for aqueous solutions). Pour this first rinsate into the hazardous waste container.
- Subsequent Rinses: Repeat the rinsing process two more times, collecting all rinsate in the hazardous waste container.[\[9\]](#) This ensures the glassware is decontaminated and the hazardous material is captured.

- Container Management:
 - Keep the hazardous waste container securely closed when not in use.[\[1\]](#)
 - Store the container in a designated, cool, dry, and well-ventilated secondary containment area, away from incompatible materials like strong acids, bases, and oxidizing agents.[\[1\]](#)[\[8\]](#)
- Final Disposal:
 - Once the waste container is full, arrange for pickup by your institution's EHS or a licensed chemical waste disposal contractor.
 - The waste will be transported to an approved treatment and disposal facility for final disposition, likely via controlled incineration or another approved method.[\[1\]](#)[\[8\]](#)
- Decontamination and Cleanup:
 - Wipe down the work area with soap and water.[\[7\]](#)
 - Remove PPE and wash hands thoroughly with soap and water after completing the procedure.[\[4\]](#)[\[12\]](#) Contaminated work clothing should not be allowed out of the workplace and must be decontaminated before reuse.[\[1\]](#)

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